

Physicochemical properties of 2-[1-(4-Chlorophenyl)ethylidene]malononitrile

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Compound of Interest

Compound Name:	2-[1-(4-Chlorophenyl)ethylidene]malononitrile
CAS No.:	3111-60-2
Cat. No.:	B1296182

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Technical Profile: 2-[1-(4-Chlorophenyl)ethylidene]malononitrile

Physicochemical Properties, Synthesis Protocols, and Reactivity Analysis

Executive Summary & Compound Identity

2-[1-(4-Chlorophenyl)ethylidene]malononitrile (CAS: 3111-60-2) is a dicyanomethylene derivative of 4-chloroacetophenone.^[1] It functions as a potent Michael acceptor due to the electron-withdrawing nature of the dicyanovinyl group conjugated with the aromatic system.

In drug discovery, this scaffold serves as a critical "warhead" for covalent inhibition studies and as a versatile building block for synthesizing fused heterocycles (e.g., 2-aminopyridines, pyrazoles) via cyclization reactions. Its reactivity is defined by the electrophilicity of the

-carbon, making it susceptible to nucleophilic attack by thiols (cysteine residues) and amines.

Table 1: Physicochemical Identity

Property	Specification
CAS Number	3111-60-2
IUPAC Name	2-[1-(4-Chlorophenyl)ethylidene]propanedinitrile
Formula	C
	H
	ClN
Molecular Weight	202.64 g/mol
Physical State	Crystalline Solid (White to pale yellow)
Melting Point	94–96 °C (Typical for acetophenone-malononitrile condensates)
LogP (Computed)	2.7 (Lipophilic, membrane permeable)
Solubility	High: DCM, DMSO, Acetone, Ethanol (hot)Low/Insoluble: Water, Hexanes
Key Functional Group	-unsaturated dinitrile (Michael Acceptor)

Synthesis & Purification Protocol

The synthesis of **2-[1-(4-Chlorophenyl)ethylidene]malononitrile** is achieved via a Knoevenagel Condensation. Unlike aldehyde condensations, ketone condensations (using acetophenone) are sterically hindered and require forcing conditions or specific catalytic activation.

Method A: Ammonium Acetate/Acetic Acid (Classic)

This method is robust and scalable for gram-scale synthesis.

Reagents:

- 4-Chloroacetophenone (1.0 eq)
- Malononitrile (1.1 eq)
- Ammonium Acetate (0.2 eq)
- Glacial Acetic Acid (0.4 eq)
- Solvent: Toluene (with Dean-Stark trap) or Benzene (historical)

Protocol:

- Charge: In a round-bottom flask equipped with a Dean-Stark apparatus, dissolve 4-chloroacetophenone (15.4 g, 100 mmol) and malononitrile (7.26 g, 110 mmol) in Toluene (150 mL).
- Catalyze: Add Ammonium Acetate (1.54 g) and Glacial Acetic Acid (2.4 mL).
- Reflux: Heat to vigorous reflux (110 °C) for 12–24 hours. Monitor water collection in the trap.
 - Checkpoint: Reaction completion is indicated by the cessation of water evolution and TLC (Hexane:EtOAc 8:2) showing consumption of the ketone.
- Workup: Cool to room temperature. Wash the organic phase with Water (2 x 50 mL) and Saturated NaHCO₃ (1 x 50 mL) to remove acid/catalyst.
- Dry & Concentrate: Dry over anhydrous MgSO₄, filter, and concentrate under reduced pressure.
- Purification: Recrystallize the crude solid from hot Ethanol.
 - Yield: Typically 75–85%.

Method B: Microwave-Assisted (Green Chemistry)

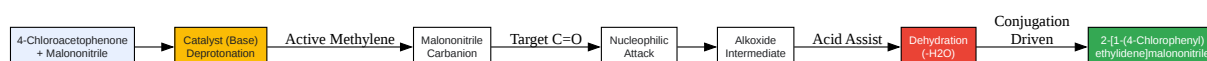
For rapid library generation, a solvent-free approach is preferred.

Protocol:

- Mix 4-chloroacetophenone (1 mmol) and malononitrile (1.1 mmol) with basic alumina or Morpholine (catalytic drops).
- Irradiate at 100–120 °C for 5–10 minutes.
- Extract with EtOAc, wash, and recrystallize.

Mechanistic Pathway (Visualization)

The formation involves the deprotonation of malononitrile to form a carbanion, which attacks the ketone carbonyl. The subsequent elimination of water is the rate-determining step, often requiring acid catalysis (ammonium acetate) to activate the hydroxyl group for elimination.



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Figure 1: Step-wise Knoevenagel condensation mechanism highlighting the critical dehydration step driven by conjugation.

Characterization & Spectral Standards

To validate the integrity of the synthesized compound, compare experimental data against these standards.

Infrared Spectroscopy (FT-IR)

- (C≡N): 2100–2260 cm⁻¹. This is the diagnostic peak for the dicyanovinyl group.
- (C=C): 1580–1600 cm⁻¹ (Conjugated alkene).

- (C-H Aromatic): 3000–3100 cm

H-NMR Spectroscopy (CDCl₃, 400 MHz)

The methyl group attached to the double bond is distinctively deshielded compared to the starting acetophenone.

Proton Environment	Chemical Shift (ppm)	Multiplicity	Integration	Assignment
Aromatic (Ortho)	7.40 – 7.50	Doublet (d)	2H	Ar-H (adj to Cl)
Aromatic (Meta)	7.30 – 7.40	Doublet (d)	2H	Ar-H (adj to C=C)
Methyl	2.55 – 2.65	Singlet (s)	3H	-CH (Ethylidene)

Note: The methyl shift is diagnostic. If unreacted acetophenone is present, you will see a singlet at ~2.58 ppm (very close) or ~2.1 ppm depending on solvent, but the integration ratio of Methyl:Aromatic will reveal purity.

Reactivity Profile & Applications

Michael Addition (Covalent Modification)

The core utility of this molecule lies in its electrophilicity. The dicyanomethylene group pulls electron density, making the

-carbon (C-8) susceptible to nucleophiles.

Reaction with Thiols (Biological Relevance):

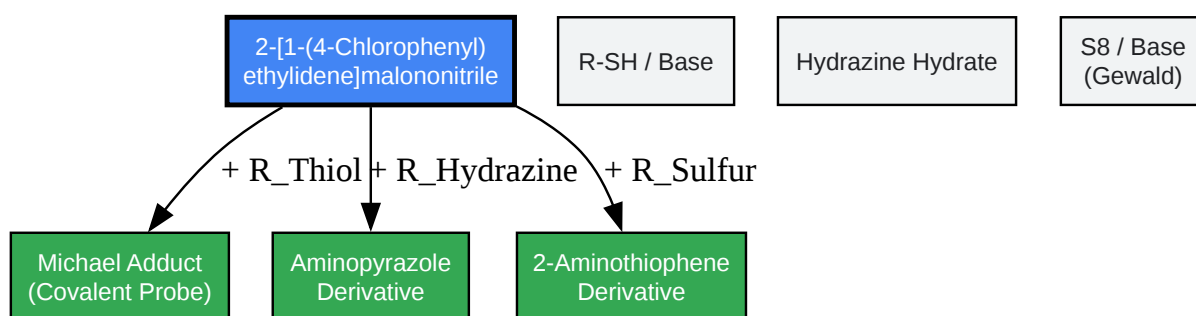
- Nucleophile: Cysteine (R-SH).
- Mechanism: 1,4-Addition (Michael Addition).[\[2\]](#)

- Outcome: Formation of a covalent adduct. This mechanism is exploited in designing covalent kinase inhibitors or cellular probes.

Heterocycle Synthesis

This compound is a "linchpin" intermediate for synthesizing fused ring systems.

- Reaction with Hydrazine: Yields 3-amino-4-aryl-5-methylpyrazoles.
- Reaction with Elemental Sulfur (Gewald Reaction): Yields 2-aminothiophenes.



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Figure 2: Divergent synthetic pathways utilizing the electrophilic nature of the title compound.

Safety & Handling (HSE)

Hazard Classification: Irritant / Acute Toxicant.

- Cyanide Release: Like many malononitrile derivatives, metabolic or thermal decomposition can release cyanide ions. Handle in a well-ventilated fume hood.
- Skin/Eye Contact: Potent irritant.[3] The compound shares structural features with CS gas (tear gas). Wear full PPE (Nitrile gloves, safety goggles).
- Storage: Store at 2–8 °C under inert gas (Argon/Nitrogen) to prevent slow hydrolysis or polymerization.

References

- PubChem. **2-[1-(4-Chlorophenyl)ethylidene]malononitrile** (CID 263676). National Library of Medicine. [[Link](#)]
- Mukhopadhyay, C., et al. (2011). Catalyst-free water mediated Knoevenagel condensation of aldehydes and ketones with malononitrile. Organic Letters, 13(17), 4664-4667.[[4](#)]
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- Amerigo Scientific. Product Data Sheet: **2-[1-(4-Chlorophenyl)ethylidene]malononitrile**. [[5](#)]
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